

Introduction: The Significance of Gold(I) Phosphine Complexes

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Compound of Interest

Compound Name: *Chloro[tri(p-tolyl)phosphine]gold(I)*

CAS No.: 28978-10-1

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Gold(I) complexes, particularly those featuring phosphine ligands, represent a cornerstone of modern inorganic chemistry and materials science. Characterized by a d^{10} electron configuration, the gold(I) center typically adopts a linear, two-coordinate geometry, which makes it a predictable and versatile building block. These compounds are not merely academic curiosities; they are pivotal precursors for homogeneous catalysts used in a variety of organic transformations, including enyne cycloisomerizations and nucleophilic additions to π -systems. [1] Furthermore, their unique biological activity, including potent anticancer and antirheumatic properties, has positioned them as promising scaffolds in drug discovery.

The specific ligand coordinated to the gold(I) center, such as tri(p-tolyl)phosphine, is critical. It modulates the electronic and steric properties of the complex, thereby fine-tuning its stability, solubility, and reactivity. Understanding the precise three-dimensional arrangement of atoms through single-crystal X-ray diffraction is paramount, as the crystal structure provides definitive insights into bonding, intermolecular interactions, and the subtle structural features that govern the material's bulk properties and chemical behavior.

Molecular and Crystal Structure of Chloro[tri(p-tolyl)phosphine]gold(I)

The definitive crystal structure of **chloro[tri(p-tolyl)phosphine]gold(I)**, with the chemical formula $[\text{AuCl}(\text{P}(\text{C}_6\text{H}_4\text{CH}_3)_3)]$, was elucidated by Cookson and Tiekink (1994).^[2] Their work, published in Acta Crystallographica, provides the foundational data for our structural understanding.

Coordination Geometry and Key Bond Parameters

The analysis reveals a crystal structure where the asymmetric unit contains two independent, yet chemically similar, molecules of the complex.^[2] This phenomenon arises from minor differences in the rotational orientation (torsion angles) of the p-tolyl groups relative to the P-Au-Cl axis.^[2]

In both molecules, the gold(I) atom exhibits the expected linear coordination geometry.^[2] It is covalently bonded to the phosphorus atom of the tri(p-tolyl)phosphine ligand and a single chloride ion. The P-Au-Cl bond angles are nearly ideal at $179.6(1)^\circ$ and $178.1(1)^\circ$ for the two independent molecules, confirming this linearity.^[2] This geometry is a hallmark of d^{10} metal ions, which lack orbital-based preference for other coordination geometries in the absence of strong crystal packing forces or chelating ligands.

A summary of the critical bond lengths is presented below.

Parameter	Molecule 1 (Å)	Molecule 2 (Å)	Authoritative Source
Au—P Bond Length	2.201 (3)	2.208 (3)	Cookson & Tiekink, 1994 ^[2]
Au—Cl Bond Length	2.255 (3)	2.256 (3)	Cookson & Tiekink, 1994 ^[2]

The consistency of these bond lengths across the two independent molecules underscores the structural integrity of the complex. The electron-donating nature of the three p-tolyl groups on the phosphine ligand influences the Au-P bond, making it a key parameter for comparison with other gold(I) phosphine complexes. For instance, the Au-P bond in the triphenylphosphine

analogue, $[\text{AuCl}(\text{PPh}_3)]$, is slightly longer at $\sim 2.23\text{--}2.28\text{ \AA}$, suggesting that the electronic effects of the methyl substituents on the tolyl rings may play a role in modulating bond strength.^{[2][3]}

Caption: Molecular structure of **Chloro[tri(p-tolyl)phosphine]gold(I)**.

Crystal Packing and Intermolecular Interactions

In the solid state, the arrangement of molecules relative to one another is dictated by weak van der Waals forces. A critical aspect of gold(I) chemistry is the potential for aurophilic interactions, which are weak attractive forces between gold atoms ($\text{Au}\cdots\text{Au}$). These interactions, typically occurring at distances less than the sum of the van der Waals radii ($\sim 3.6\text{ \AA}$), can lead to the formation of dimers or extended chains and are often associated with interesting photophysical properties like luminescence.^{[4][5]}

However, in the crystal lattice of **chloro[tri(p-tolyl)phosphine]gold(I)**, the closest $\text{Au}\cdots\text{Au}$ contact is reported to be $7.3284(9)\text{ \AA}$.^[2] This large separation unequivocally demonstrates the absence of significant aurophilic interactions in this compound. The bulky tri(p-tolyl)phosphine ligands sterically shield the gold centers, preventing close approach and dictating a molecular packing arrangement that maximizes intermolecular distances.

Experimental Protocols

The successful determination of a crystal structure relies on a robust and reproducible experimental workflow, from synthesis of the material to the final data analysis.

Synthesis of Chloro[tri(p-tolyl)phosphine]gold(I)

This protocol is based on established methods for the synthesis of analogous gold(I) phosphine complexes.^{[6][7]} The core principle involves the reduction of gold(III) to gold(I) by the phosphine ligand, which also serves as the coordinating species.

Objective: To synthesize high-purity **chloro[tri(p-tolyl)phosphine]gold(I)**.

Materials:

- Chloroauric acid ($\text{HAuCl}_4 \cdot x\text{H}_2\text{O}$)
- Tri(p-tolyl)phosphine ($\text{P}(\text{C}_6\text{H}_4\text{CH}_3)_3$)

- Ethanol (absolute)
- Diethyl ether
- Standard laboratory glassware (round-bottom flask, condenser, etc.)
- Magnetic stirrer and hotplate

Procedure:

- **Preparation of Reagents:** In a 100 mL round-bottom flask, dissolve chloroauric acid in 30 mL of absolute ethanol to form a yellow solution. In a separate beaker, dissolve a slight excess (2.1 equivalents) of tri(p-tolyl)phosphine in 20 mL of warm ethanol.
- **Reaction:** While stirring the chloroauric acid solution, slowly add the tri(p-tolyl)phosphine solution dropwise at room temperature. A color change and the formation of a precipitate should be observed.
- **Reflux:** Attach a condenser to the flask and gently heat the reaction mixture to reflux for 2 hours to ensure complete reaction. The gold(III) is reduced to gold(I), and the phosphine coordinates to the metal center.
- **Isolation:** Allow the mixture to cool to room temperature, followed by further cooling in an ice bath for 30 minutes to maximize precipitation.
- **Purification:** Collect the white solid product by vacuum filtration. Wash the product sequentially with cold ethanol (2 x 15 mL) and diethyl ether (2 x 15 mL) to remove any unreacted starting materials and byproducts.
- **Drying:** Dry the purified white solid under vacuum to yield **chloro[tri(p-tolyl)phosphine]gold(I)**.

Single-Crystal Growth and X-ray Diffraction

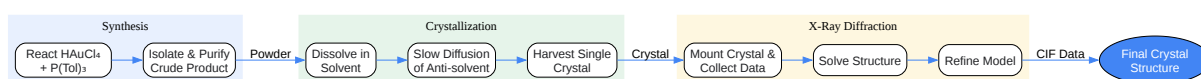
Obtaining a high-quality single crystal is the most critical step for a successful structure determination.^{[8][9]} Slow crystallization is key.

Objective: To grow X-ray quality single crystals and determine the molecular structure.

Procedure:

- Crystal Growth:
 - Dissolve the synthesized powder in a minimal amount of a suitable solvent, such as dichloromethane or chloroform, in a clean vial.
 - Employ a slow evaporation or vapor diffusion technique. For vapor diffusion, place the vial containing the solution inside a larger sealed chamber containing a less polar "anti-solvent" like hexane or pentane.
 - Allow the anti-solvent to slowly diffuse into the solution over several days at a constant temperature. This gradual decrease in solubility promotes the formation of well-ordered single crystals.
 - Visually inspect the crystals under a microscope to select a transparent, well-formed specimen without cracks or defects.[\[8\]](#)
- Data Collection (Single-Crystal X-ray Diffraction):
 - Mount a suitable crystal (typically < 0.3 mm in all dimensions) on a goniometer head.[\[8\]](#)
 - Place the goniometer on a single-crystal X-ray diffractometer equipped with a suitable X-ray source (e.g., Mo K α , $\lambda=0.71073$ Å) and a detector.[\[9\]](#)[\[10\]](#)
 - Cool the crystal under a stream of cold nitrogen gas (e.g., 100 K) to minimize thermal vibrations and potential radiation damage.
 - Perform an initial set of scans to determine the unit cell parameters and crystal system.
 - Execute a full data collection strategy, rotating the crystal and collecting diffraction patterns over a wide angular range to ensure data completeness and redundancy.[\[11\]](#)
- Structure Solution and Refinement:
 - Process the collected diffraction data (integration, scaling, and absorption correction).

- Solve the crystal structure using direct methods or Patterson methods to locate the heavy atoms (Au, P, Cl).
- Refine the structural model using full-matrix least-squares methods, locating the lighter carbon and hydrogen atoms from difference Fourier maps.
- Refine all atomic positions and anisotropic displacement parameters until the model converges and provides a good fit to the experimental data.



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Caption: Experimental workflow from synthesis to structure determination.

Implications for Research and Development

The detailed structural data of **chloro[tri(p-tolyl)phosphine]gold(I)** provides a solid foundation for its application in both catalysis and medicinal chemistry.

- In Catalysis: As a stable and well-defined gold(I) precursor, this complex is an ideal starting material for generating catalytically active species.^[1] The chloride ligand can be readily abstracted by a silver salt (e.g., AgSbF₆) to generate a highly electrophilic cationic gold(I) center, "[Au(P(p-tolyl)₃)]⁺". The steric bulk and electronic properties of the tri(p-tolyl)phosphine ligand, informed by its precise orientation in the crystal structure, are crucial for controlling the selectivity and efficiency of subsequent catalytic reactions.
- In Drug Development: The biological activity of gold(I) phosphine complexes is often attributed to their interaction with sulfur-containing biomolecules, such as cysteine residues in proteins.^[1] The Au-P bond is robust, but the Au-Cl bond is labile and can be displaced. The precise bond lengths and overall molecular shape determined by crystallography are essential inputs for computational modeling and rational drug design, helping to predict how

the molecule will interact with a biological target. The lipophilicity conferred by the tolyl groups can also influence cellular uptake and biodistribution.

Conclusion

The crystal structure of **chloro[tri(p-tolyl)phosphine]gold(I)** is a textbook example of a linear, two-coordinate gold(I) complex. Crystallographic analysis provides definitive proof of its molecular geometry, with precise Au-P and Au-Cl bond lengths and a near-180° P-Au-Cl angle. [2] Crucially, the structure reveals that the bulky phosphine ligands preclude any close Au...Au contacts, indicating the absence of aurophilic interactions in the solid state.[2] This detailed structural knowledge is not merely descriptive; it is predictive, offering invaluable insights for scientists leveraging this compound as a catalyst precursor or a scaffold for the development of novel metallodrugs.

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